

# N-(5-Bromo-2-methylphenyl)acetamide

## molecular structure and weight

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### Compound of Interest

Compound Name:	<i>N-(5-Bromo-2-methylphenyl)acetamide</i>
Cat. No.:	B050266

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### An In-Depth Technical Guide on **N-(5-Bromo-2-methylphenyl)acetamide**

This guide provides a detailed overview of the molecular structure and properties of **N-(5-Bromo-2-methylphenyl)acetamide**, a compound of interest for researchers, scientists, and professionals in drug development.

## Molecular Properties and Identification

**N-(5-Bromo-2-methylphenyl)acetamide** is an organic compound featuring a substituted phenyl ring.<sup>[1]</sup> The presence of a bromine atom and a methyl group on the phenyl ring, along with the acetamide functional group, gives it distinct chemical properties that make it a useful intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.<sup>[1][2]</sup>

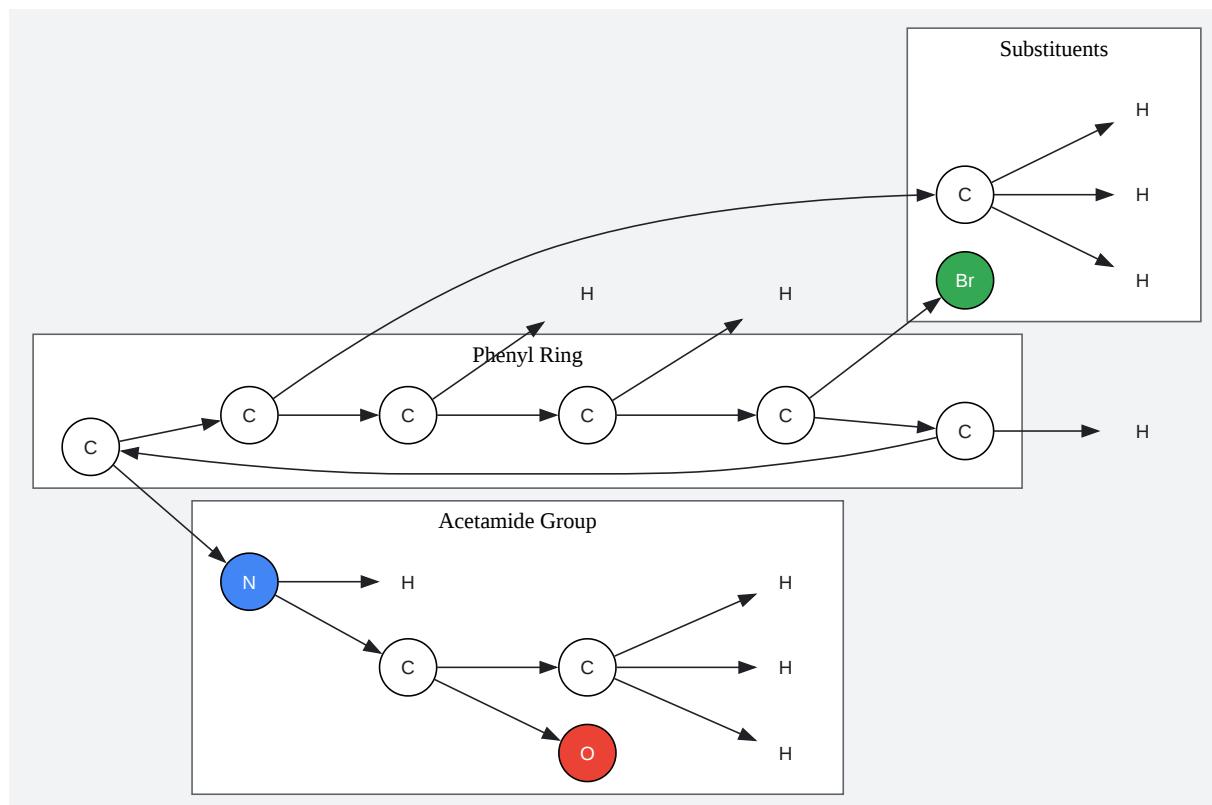
## Quantitative Molecular Data

The key quantitative data for **N-(5-Bromo-2-methylphenyl)acetamide** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrNO
Molecular Weight	228.09 g/mol [2][3]
Exact Mass	226.99458 Da[3]
CAS Number	116436-10-3[3]

## Molecular Structure

The structural arrangement of **N-(5-Bromo-2-methylphenyl)acetamide** consists of an acetamide group attached to a phenyl ring. The phenyl ring is substituted with a methyl group at the second position and a bromine atom at the fifth position relative to the acetamide group.



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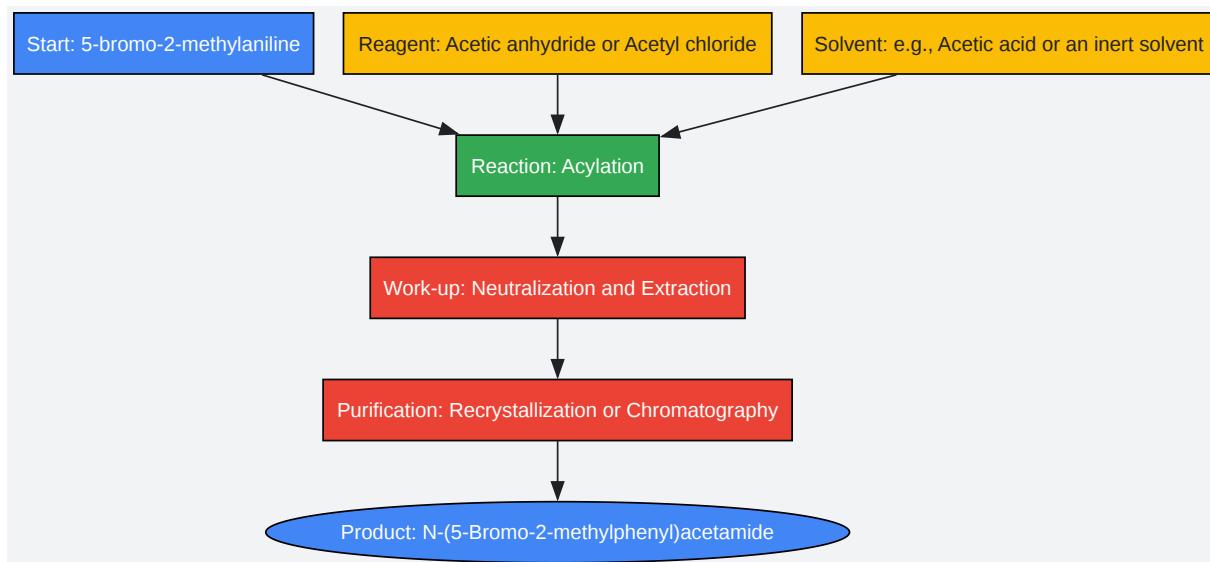
Caption: Molecular structure of **N-(5-Bromo-2-methylphenyl)acetamide**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N-(5-Bromo-2-methylphenyl)acetamide** are crucial for reproducible research. While specific experimental details can vary, a general synthetic approach involves the acylation of 5-bromo-2-methylaniline.

General Synthesis Workflow:

The synthesis typically follows the logical steps outlined in the diagram below.



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Caption: Generalized workflow for the synthesis of **N-(5-Bromo-2-methylphenyl)acetamide**.

This guide serves as a foundational resource for professionals engaged in chemical research and development, providing essential data and structural information for **N-(5-Bromo-2-methylphenyl)acetamide**.

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## References

- 1. CAS 614-83-5: N-(2-Bromo-4-metilfenil)acetamida [cymitquimica.com]
- 2. N-(5-Bromo-2-methylphenyl)acetamide [myskinrecipes.com]
- 3. N-(5-Bromo-2-methylphenyl)acetamide | C9H10BrNO | CID 14233594 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-(5-Bromo-2-methylphenyl)acetamide molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b050266#n-5-bromo-2-methylphenyl-acetamide-molecular-structure-and-weight>

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